

Safe handling and storage of 4-methoxybenzoyl chloride

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Compound of Interest

Compound Name: 4-Methoxybenzoyl chloride

Cat. No.: B033012

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Technical Support Center: 4-Methoxybenzoyl Chloride

This technical support center provides comprehensive guidance on the safe handling and storage of **4-methoxybenzoyl chloride** for researchers, scientists, and drug development professionals.

Properties and Hazards Summary

4-Methoxybenzoyl chloride, also known as p-anisoyl chloride, is a corrosive substance that requires careful handling to prevent serious injury and property damage. It is an amber-colored crystalline solid or a clear to yellow semi-solid/liquid with a sharp, penetrating odor.^{[1][2][3]} It is classified as a substance that causes severe skin burns and eye damage.^{[1][4]} This chemical reacts violently with water and is moisture sensitive.^{[3][5]}

Quantitative Data Summary

Property	Value	Citations
CAS Number	100-07-2	[5]
Molecular Formula	C8H7ClO2	[5]
Molecular Weight	170.59 g/mol	[4]
Melting Point	22 °C (72 °F)	[2][3]
Boiling Point	262-263 °C	[2]
Density	1.260 g/mL at 20 °C	[2]
Flash Point	87 °C (188.6 °F) - closed cup	[3][6]
Storage Temperature	2-8°C	[2][3]
Vapor Density	5.9	[5]

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **4-methoxybenzoyl chloride**.

Personnel Exposure

- Question: What should I do if **4-methoxybenzoyl chloride** comes into contact with my skin or hair? Answer: Immediately flush the affected area with large amounts of water, using a safety shower if available.[7][8] Promptly remove all contaminated clothing, including footwear.[7][8] Continue to rinse the skin with running water.[7][8] Seek immediate medical attention.[5]
- Question: What is the first aid procedure for eye contact with **4-methoxybenzoyl chloride**? Answer: Immediately hold the eyelids apart and flush the eye continuously with running water for at least 15 minutes.[7][8] Ensure complete irrigation by keeping the eyelids away from the eye and occasionally lifting the upper and lower lids.[7][8] Remove contact lenses if present and easy to do so.[1] Continue rinsing and seek immediate medical attention.[4][5]

- Question: What should I do if I inhale **4-methoxybenzoyl chloride** vapors? Answer: Move the individual to fresh air immediately and keep them in a position comfortable for breathing. [1] If the person is not breathing, provide artificial respiration. [5] Seek immediate medical help. [1]
- Question: What steps should be taken if **4-methoxybenzoyl chloride** is accidentally ingested? Answer: Rinse the mouth with water. [1][4] Do NOT induce vomiting. [1][4] Never give anything by mouth to an unconscious person. [1][4] Seek immediate medical attention. [4]

Spills and Leaks

- Question: How should I handle a small spill of **4-methoxybenzoyl chloride**? Answer: For small spills, isolate the area for at least 25 meters for solids and 50 meters for liquids. [9] Eliminate all ignition sources. [9] Use personal protective equipment, including respiratory protection. [1] Absorb the spill with dry sand, earth, or another non-combustible material. [9] Collect the material in a suitable, labeled container for disposal. [1]
- Question: What is the procedure for a large spill? Answer: For large spills, increase the isolation distance in the downwind direction. [9] Evacuate personnel to a safe area. [1] Prevent the substance from entering waterways, sewers, or confined areas. [9] Use a vapor-suppressing foam to reduce vapors. [9] Do not allow water to contact the spilled material. [9]

Storage and Handling Issues

- Question: My container of **4-methoxybenzoyl chloride** is bulging. What should I do? Answer: A bulging container may indicate pressure buildup due to decomposition. [2][9] This is a hazardous situation that could lead to an explosion, especially if the container is warm. [9] If it can be done safely, move the container to a cool, well-ventilated area. Avoid heat and ignition sources. [5] Contact your institution's environmental health and safety department immediately for guidance on handling and disposal.
- Question: I noticed fumes when I opened a container of **4-methoxybenzoyl chloride**. Is this normal? Answer: Yes, **4-methoxybenzoyl chloride** fumes in the air. [9][10] This is due to its reaction with moisture in the air to form hydrochloric acid and anisic acid. [9][10] Always handle this chemical in a well-ventilated area or a chemical fume hood. [5]

Frequently Asked Questions (FAQs)

- Q1: What personal protective equipment (PPE) is required when handling **4-methoxybenzoyl chloride**? A1: Wear protective gloves, protective clothing, and eye/face protection (safety goggles and a face shield).[\[1\]](#)[\[4\]](#) Respiratory protection, such as a full-face respirator with an appropriate filter, should be used if exposure limits are exceeded or if irritation is experienced.[\[1\]](#)
- Q2: What are the primary hazards associated with **4-methoxybenzoyl chloride**? A2: The primary hazards are its corrosivity, causing severe skin burns and eye damage, and its violent reaction with water.[\[4\]](#)[\[5\]](#) It is also moisture-sensitive and can decompose, leading to pressure buildup in sealed containers.[\[2\]](#)[\[9\]](#)
- Q3: What materials are incompatible with **4-methoxybenzoyl chloride**? A3: It is incompatible with water, strong oxidizing agents, strong bases, and alcohols.[\[5\]](#)[\[9\]](#) It may also react vigorously with ethers in the presence of metal salts.[\[9\]](#)
- Q4: How should **4-methoxybenzoyl chloride** be stored? A4: Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[4\]](#)[\[5\]](#) The recommended storage temperature is between 2-8°C.[\[2\]](#)[\[3\]](#) Keep it away from heat, sparks, open flames, and incompatible materials.[\[5\]](#) Store in a corrosives area and ensure the container is locked up.[\[1\]](#)[\[5\]](#)
- Q5: What are the hazardous decomposition products of **4-methoxybenzoyl chloride**? A5: Upon decomposition, it can emit toxic fumes of carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[\[5\]](#)
- Q6: How should I dispose of waste **4-methoxybenzoyl chloride**? A6: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)

Experimental Protocols

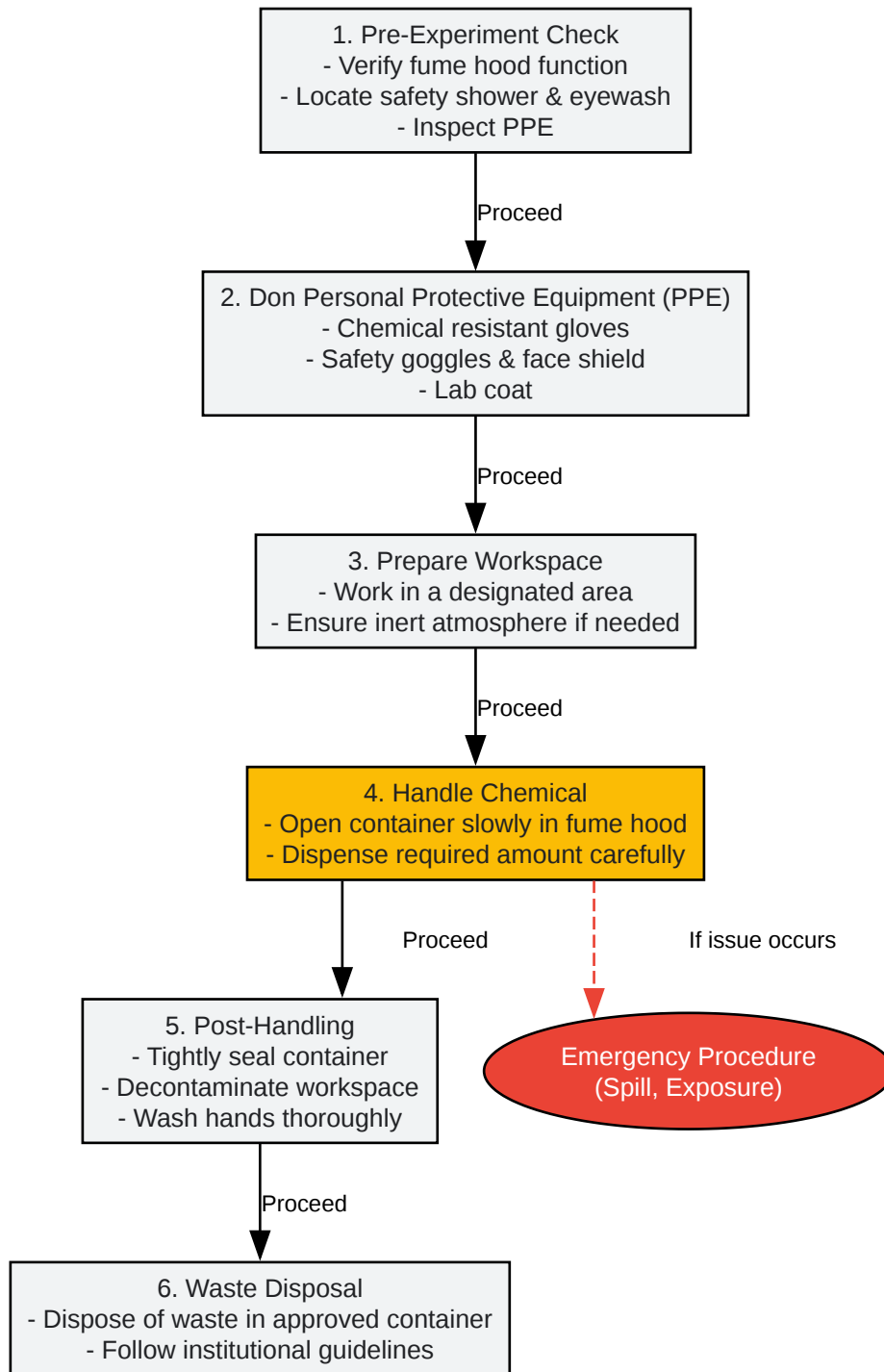
General Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[\[5\]](#) Confirm that all necessary PPE is available and in good condition.

- Inert Atmosphere: When possible, handle **4-methoxybenzoyl chloride** under an inert atmosphere (e.g., nitrogen or argon) to minimize contact with moisture.
- Dispensing: Use a chemical fume hood with proper ventilation.^[5] Ground all equipment to prevent static discharge.^[9] Slowly open the container, being aware of potential pressure buildup.
- Reaction Setup: Add **4-methoxybenzoyl chloride** to the reaction vessel slowly and in a controlled manner, especially when adding to materials with which it may react exothermically.
- Post-Handling: After use, tightly reseal the container.^[4]^[5] Decontaminate any surfaces that may have come into contact with the chemical. Wash hands thoroughly after handling.^[4]^[5]

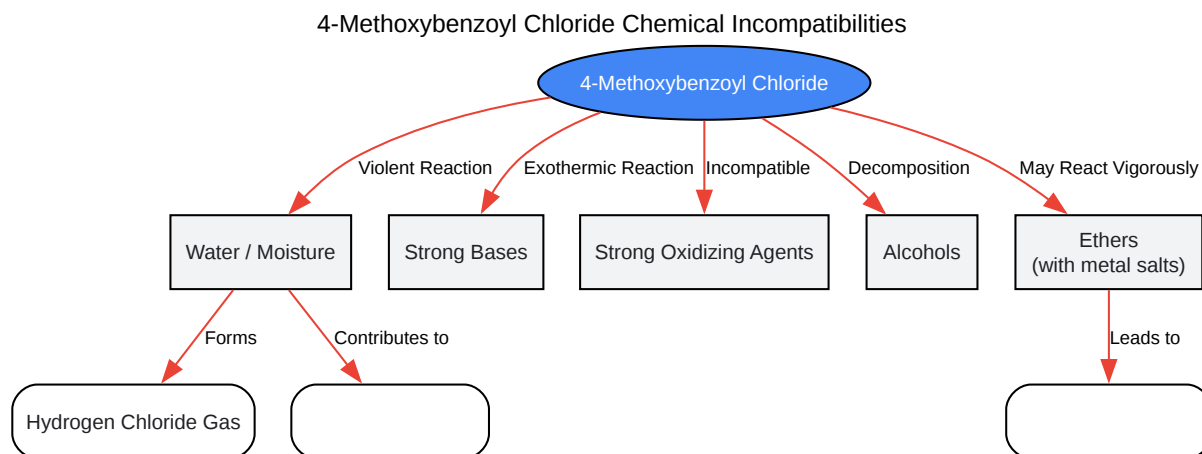
Visualizations

Safe Handling Workflow for 4-Methoxybenzoyl Chloride



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Caption: A logical workflow for the safe handling of **4-methoxybenzoyl chloride**.



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Caption: Chemical incompatibilities of **4-methoxybenzoyl chloride**.

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